

In-Depth Technical Guide: Safety, Handling, and Storage of Trimethyl(phenoxy)silane

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Compound of Interest

Compound Name: *Trimethyl(phenoxy)silane*

Cat. No.: *B075037*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage protocols for **trimethyl(phenoxy)silane** (CAS No. 1529-17-5). The information is intended to support laboratory and research and development activities by promoting safe practices and ensuring regulatory compliance.

Chemical and Physical Properties

Trimethyl(phenoxy)silane is a flammable liquid that requires careful handling to prevent ignition and exposure.^{[1][2][3]} Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ OSi	[1]
Molecular Weight	166.29 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	0.92 g/mL at 25°C	[1]
Flash Point	41°C (105.8°F) - closed cup	[1] [2]
Boiling Point	81°C at 23 mmHg	ChemicalBook
Melting Point	-55°C	ECHEMI
Vapor Pressure	2.67 mmHg at 25°C	ECHEMI
Hydrolytic Sensitivity	Reacts slowly with moisture/water	ChemicalBook

Hazard Identification and Classification

Trimethyl(phenoxy)silane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[3\]](#)[\[4\]](#)

Hazard Class	Category	GHS Code	Hazard Statement
Flammable Liquids	3	H226	Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation
Toxicity (Single Exposure)	3	H335	May cause respiratory irritation

NFPA 704 Diamond:[\[5\]](#)

- Health (Blue): 2 - Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
- Instability (Yellow): 1 - Normally stable, but can become unstable at elevated temperatures and pressures.
- Special (White): None

Safe Handling Protocols

Adherence to strict handling protocols is essential to minimize risks associated with **trimethyl(phenoxy)silane**.

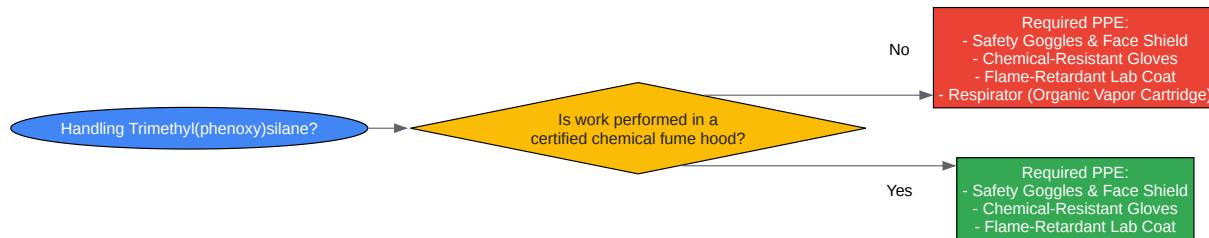
Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Ensure that emergency eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **trimethyl(phenoxy)silane**:[1][3]

- Eye Protection: Chemical safety goggles and a face shield.[1]
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile rubber).
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a respirator with an appropriate organic vapor cartridge (e.g., type ABEK (EN14387) respirator filter).[1]



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

General Handling Practices

- Avoid contact with skin and eyes.[3][5]
- Avoid inhalation of vapor or mist.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools.[3]
- Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Wash hands thoroughly after handling.[3]

Storage Requirements

Proper storage is critical to maintaining the stability and safety of **trimethyl(phenoxy)silane**.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from heat and sources of ignition.[5]

- Store away from incompatible materials such as oxidizing agents.
- The storage area should be designated for flammable liquids.

Emergency and First Aid Procedures

In the event of an emergency, follow these procedures:

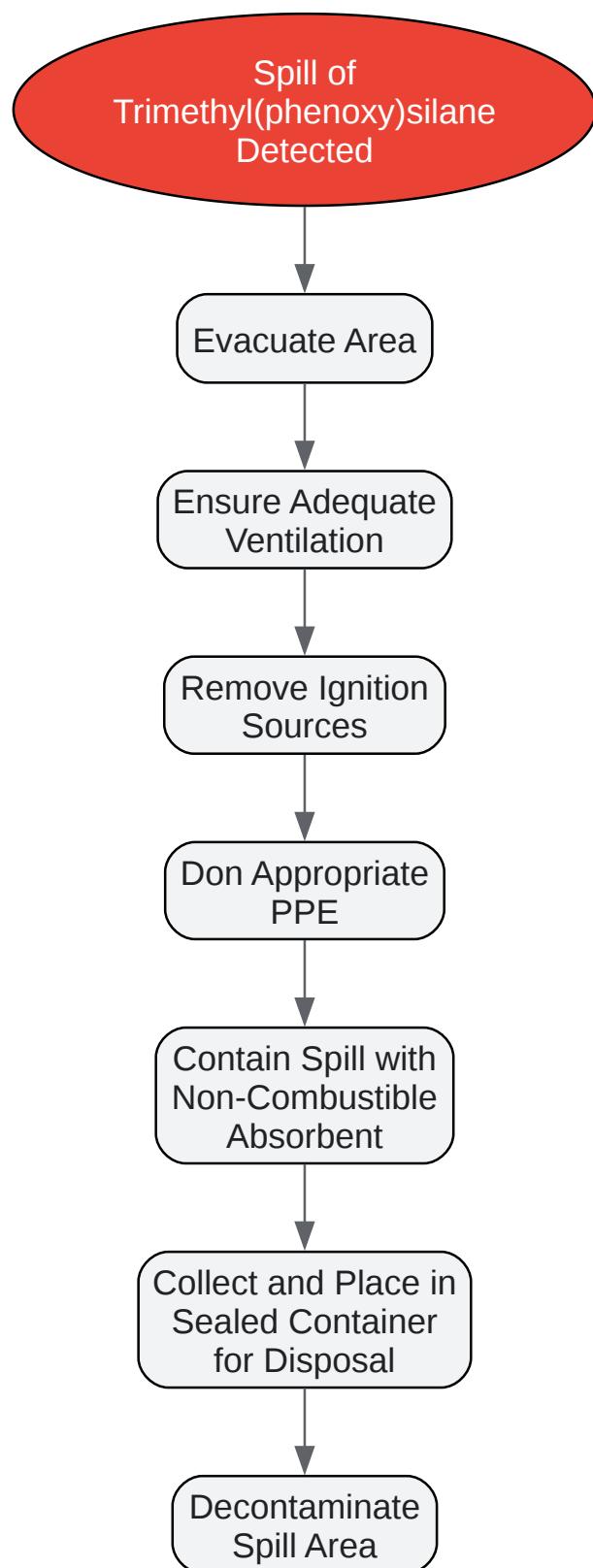
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In case of a spill, follow these steps:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[3][5]

- Containment: Contain the spillage using non-combustible absorbent materials such as sand, earth, or vermiculite.[5]
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[5]
- Personal Protection: Wear appropriate PPE, including respiratory protection, during cleanup.

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Caption: Accidental Spill Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Experimental Protocol: Flash Point Determination

While the specific method used for the cited flash point of 41°C is not publicly available, a standard method for determining the flash point of a flammable liquid is the Pensky-Martens Closed Cup test.

Objective

To determine the lowest temperature at which the vapors of **trimethyl(phenoxy)silane** will ignite when an ignition source is introduced.

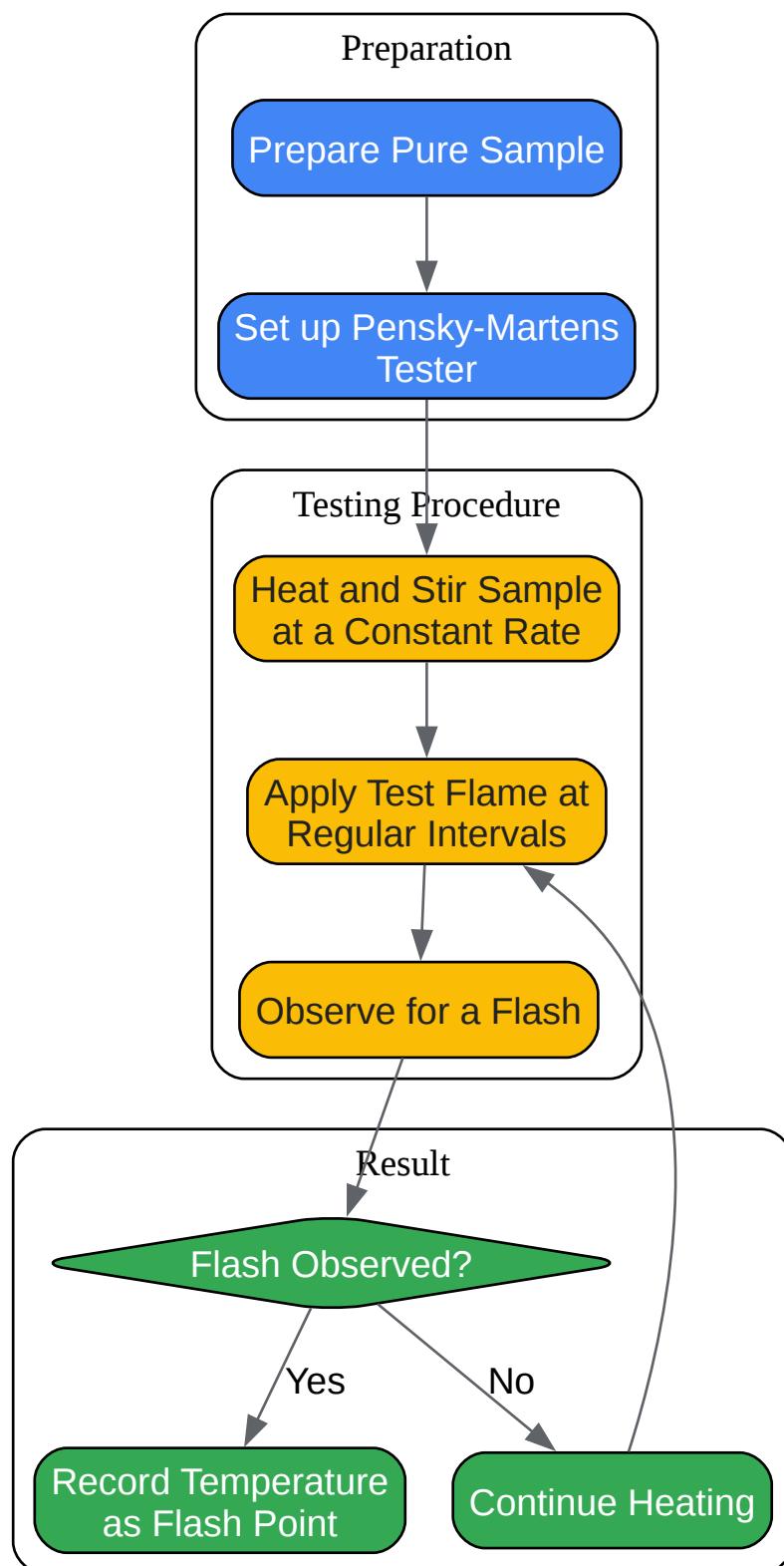
Apparatus

- Pensky-Martens closed-cup flash point tester (conforming to ASTM D93 standards)
- Thermometer with a range appropriate for the expected flash point
- Heating source
- Stirrer

Methodology

- Sample Preparation: Ensure the sample of **trimethyl(phenoxy)silane** is free of water and other impurities.

- Apparatus Setup:
 - Clean and dry the test cup thoroughly.
 - Pour the sample into the test cup to the marked filling line.
 - Place the lid on the cup, ensuring a tight seal.
 - Insert the thermometer into its designated port.
- Heating and Stirring:
 - Begin heating the sample at a slow, constant rate (typically 1-2°C per minute).
 - Stir the sample continuously at a specified speed to ensure uniform temperature distribution.
- Ignition Test:
 - As the sample temperature approaches the expected flash point, apply the test flame by dipping it into the vapor space of the cup at regular temperature intervals (e.g., every 1°C).
 - The test flame should be applied for a specified duration (typically 1 second).
- Flash Point Determination:
 - The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite with a distinct flash inside the cup.
- Recording: Record the temperature at which the flash occurs.
- Post-Test: Safely extinguish the test flame and allow the apparatus to cool before cleaning.



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Caption: General Experimental Workflow for Flash Point Determination.

Disposal Considerations

Dispose of **trimethyl(phenoxy)silane** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.^[5] It should be treated as hazardous waste and handled by a licensed disposal company.

Toxicological Information

Currently, there is no specific quantitative toxicological data (e.g., LD50 or LC50) available for **trimethyl(phenoxy)silane** in the public domain. The primary known toxicological effects are:

- Skin Irritation: Causes skin irritation upon contact.^{[3][4]}
- Eye Irritation: Causes serious eye irritation.^{[3][4]}
- Respiratory Irritation: May cause irritation to the respiratory tract if vapors are inhaled.^{[3][4]}

Given the lack of comprehensive toxicological data, it is prudent to handle this chemical with a high degree of caution and to minimize all potential routes of exposure.

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